

Personal protective equipment for handling Terfenadine-d3

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Compound of Interest

Compound Name: Terfenadine-d3

Cat. No.: B12057917

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Essential Safety and Handling Guide for Terfenadine-d3

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Terfenadine-d3**. The following procedures are designed to ensure the safe handling of this compound and to minimize risk of exposure and environmental contamination.

Personal Protective Equipment (PPE)

When handling **Terfenadine-d3**, a deuterated analog of Terfenadine, it is crucial to utilize appropriate personal protective equipment to prevent skin contact, inhalation, and eye exposure. The following PPE is recommended:

- **Gloves:** Nitrile or low-protein, powder-free latex gloves are recommended. For extended contact, a glove with a protection class of 3 or higher (breakthrough time >60 minutes) should be used. Double gloving may be considered for enhanced protection.^[1] PVC and other types of gloves may also be suitable.^[1]
- **Protective Clothing:** A laboratory coat is suitable for handling small quantities (up to 500 grams).^[1] For larger quantities, a disposable, low-permeability coverall is recommended.^[1] Protective shoe covers should also be worn.^[1]
- **Eye Protection:** Safety glasses or goggles are required to protect against dust particles.^{[1][2]}

- Respiratory Protection: A dust respirator should be worn, especially when there is a risk of dust generation.^[1] In situations where significant dust may become airborne, a positive flow mask is recommended.^[3]

Quantitative Toxicity Data

The following table summarizes the available toxicity data for the parent compound, Terfenadine. This information should be considered relevant for the handling of **Terfenadine-d3**.

Route of Administration	Species	Dose
Oral LD50	Rat	5000 mg/kg ^[1]
Intraperitoneal LD50	Rat	154 mg/kg ^[1]
Subcutaneous LD50	Rat	>1250 mg/kg ^[1]
Oral LD50	Mouse	5000 mg/kg ^[1]
Intraperitoneal LD50	Mouse	246 mg/kg ^[1]
Subcutaneous LD50	Mouse	>4500 mg/kg ^[1]
Oral LD?	Dog	>1500 mg/kg ^[1]
Oral LD50	Guinea Pig	>2000 mg/kg ^[1]
Oral TDLo	Child	3 mg/kg ^[1]

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population. LD?: Lethal Dose, unspecified percentage. TDLo: Lowest Published Toxic Dose.

Operational Plan for Handling Terfenadine-d3

This section outlines the step-by-step procedures for the safe handling of **Terfenadine-d3** from receipt to disposal.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

Preparation and Handling

- All handling of **Terfenadine-d3** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid dust generation and inhalation.[\[1\]](#)
- Before handling, ensure all required PPE is correctly worn.
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the area where **Terfenadine-d3** is handled.[\[1\]](#)
- After handling, always wash hands thoroughly with soap and water.[\[1\]](#)

Spill Response

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including a dust respirator.[\[1\]](#)
 - Use dry clean-up procedures to avoid generating dust.[\[1\]](#)
 - Carefully sweep or vacuum up the spilled material. If using a vacuum, it must be fitted with a HEPA filter.[\[1\]](#)
 - Place the collected waste into a sealed, labeled container for disposal.[\[1\]](#)
 - Clean the spill area with a damp cloth and then wash with soap and water.
- Major Spills:
 - Evacuate the area and alert emergency responders.[\[1\]](#)

- Contain the spillage and prevent it from entering drains or waterways.^[1]
- Follow the instructions of the emergency response team.

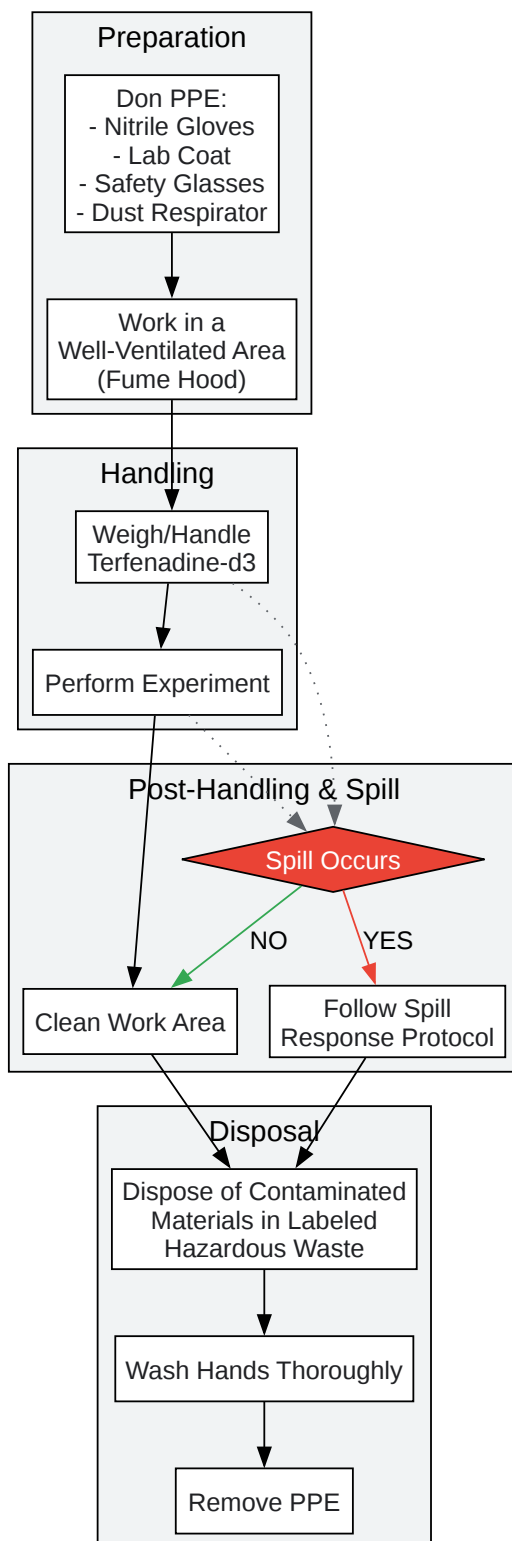
Disposal Plan

All waste containing **Terfenadine-d3** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.^[1]

- Solid Waste:
 - Collect all solid waste, including contaminated PPE (gloves, disposable lab coats), in a designated, clearly labeled hazardous waste container.
 - Containers should be sealed to prevent the release of dust.^[1]
- Liquid Waste:
 - If **Terfenadine-d3** is dissolved in a solvent, the resulting solution must be collected in a labeled hazardous waste container.
- Environmental Precautions:
 - Terfenadine is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.^{[1][5]}
 - Do not allow the product or its waste to enter drains, sewers, or waterways.^{[1][5]}

Workflow for Handling and Disposal of Terfenadine-d3

Workflow for Handling and Disposal of Terfenadine-d3

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Terfenadine-d3**.

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